

Essential Safety and Operational Guide for Handling Boc-Asp(OtBu)-ONp

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Compound of Interest

Compound Name: *Boc-Asp(OtBu)-ONp*

Cat. No.: *B558375*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **Boc-Asp(OtBu)-ONp** (N- α -tert-Butoxycarbonyl-L-aspartic acid α -(p-nitrophenyl) β -tert-butyl diester), a critical reagent in peptide synthesis. Adherence to these protocols is vital for ensuring laboratory safety, research integrity, and proper environmental stewardship.

Immediate Safety Information

Boc-Asp(OtBu)-ONp is an activated ester used in peptide synthesis. While a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available, its chemical structure suggests hazards associated with both the protected amino acid and the p-nitrophenyl (ONp) ester leaving group. The related compound, Boc-Asp(OtBu)-OH, is known to cause skin and eye irritation, and may cause respiratory irritation. The hydrolysis of the ONp ester releases p-nitrophenol, a substance that is toxic if swallowed, in contact with skin, or inhaled, and is harmful to aquatic life.

Hazard Identification and Classification:

Hazard Statement	Description	GHS Classification
H315	Causes skin irritation	Skin Irritation, Category 2
H319	Causes serious eye irritation	Eye Irritation, Category 2A
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3
(Implied)	Toxic if swallowed, in contact with skin, or inhaled (due to p-nitrophenol byproduct)	Acute Toxicity (Oral, Dermal, Inhalation), Category 3
(Implied)	Harmful to aquatic life (due to p-nitrophenol byproduct)	Hazardous to the Aquatic Environment, Acute Hazard, Category 3

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination. All personnel must be trained in the proper use, removal, and disposal of PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and chemical splashes.
Face Shield		Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder or during transfer of solutions.
Body Protection	Laboratory Coat	A standard, properly fitting lab coat is the minimum requirement to protect clothing and skin from potential splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are standard for handling this compound. Consider double-gloving for added protection, especially when handling concentrated solutions.
Respiratory Protection	Respirator	Necessary when working with the lyophilized powder to avoid inhalation of fine particles. Work should be conducted in a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for the use of **Boc-Asp(OtBu)-ONp** in a typical peptide coupling reaction.

3.1. Preparation and Reconstitution:

- **Work Area Preparation:** Before beginning, thoroughly wash your hands and don the required PPE (lab coat, double gloves, and safety goggles). Sanitize your work area within a certified chemical fume hood.
- **Equilibrate to Room Temperature:** Remove the sealed vial of **Boc-Asp(OtBu)-ONp** from cold storage (typically 2-8°C) and allow it to warm to room temperature before opening. This prevents moisture condensation inside the vial, which can hydrolyze the active ester.
- **Vial Inspection and Sanitization:** Inspect the vial to ensure it is intact. Sanitize the exterior of the vial, including the septum, with an appropriate disinfectant (e.g., 70% ethanol).
- **Reconstitution:** Under an inert atmosphere (e.g., nitrogen or argon) in the chemical fume hood, carefully add the appropriate anhydrous solvent (e.g., DMF or DCM) to the vial to achieve the desired concentration. The p-nitrophenyl ester is sensitive to hydrolysis, so minimizing exposure to moisture is critical.[1]

3.2. Peptide Coupling Reaction:

- **Initiate Coupling:** Add the reconstituted **Boc-Asp(OtBu)-ONp** solution to the reaction vessel containing the resin-bound peptide with the deprotected N-terminal amine.
- **Monitoring the Reaction:** The progress of the coupling reaction can be monitored by the release of the p-nitrophenolate anion, which has a characteristic yellow color.
- **Reaction Work-up:** Once the coupling reaction is complete, the resin should be thoroughly washed with the appropriate solvents to remove unreacted starting materials and the p-nitrophenol byproduct. All washings should be collected as hazardous waste.

Disposal Plan

Proper disposal of **Boc-Asp(OtBu)-ONp** and associated waste is critical to ensure environmental protection and regulatory compliance. The hydrolysis of this reagent produces p-nitrophenol, which is classified by the EPA with the waste number U170 (a toxic waste).[2]

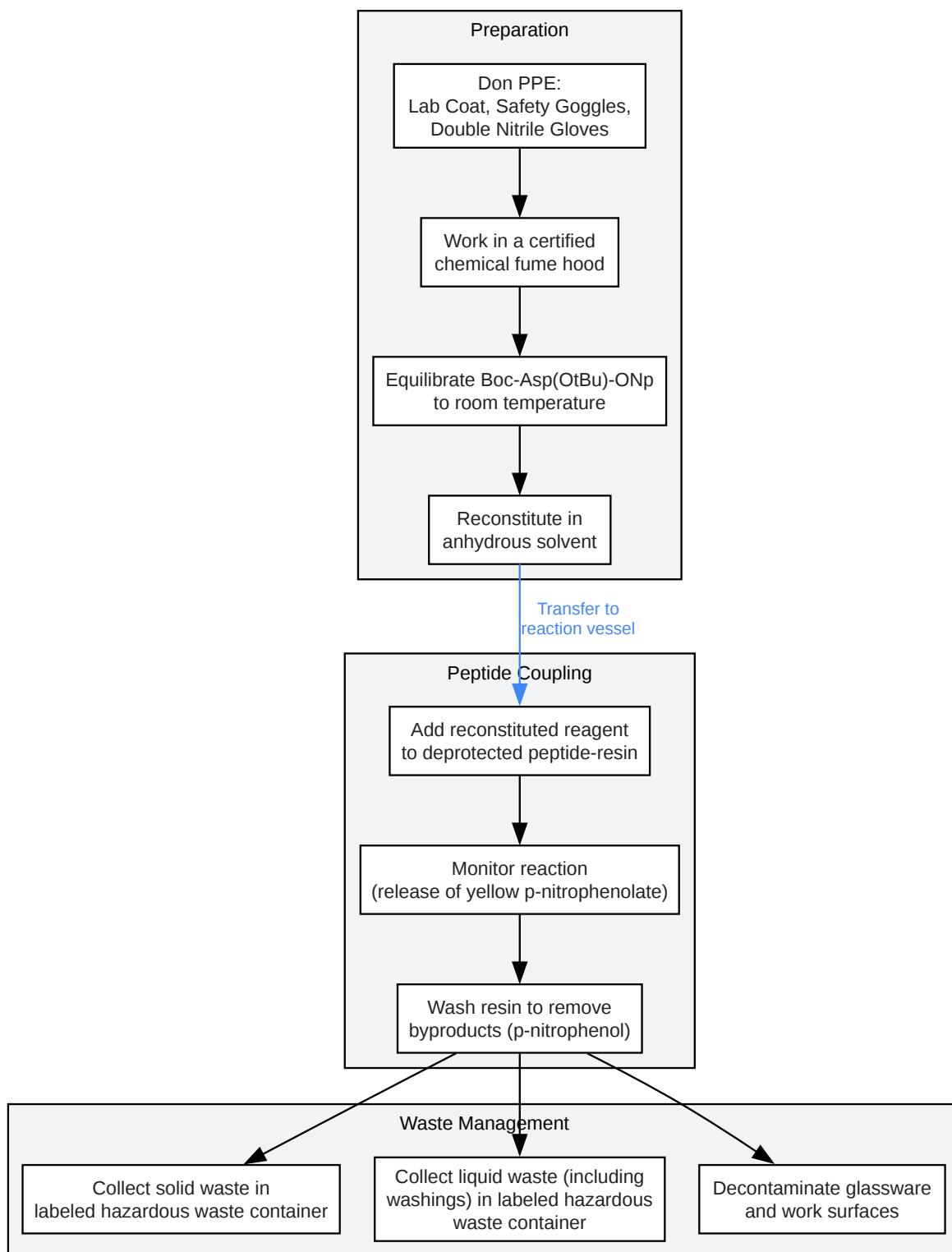
Waste Segregation and Collection:

Waste Type	Collection Container	Disposal Procedure
Solid Waste	Designated Hazardous Chemical Waste Container	All consumables that have come into contact with Boc-Asp(OtBu)-ONp (e.g., gloves, pipette tips, weighing paper, contaminated vials) must be collected in a clearly labeled, sealed container.
Liquid Waste	Designated Hazardous Chemical Waste Container	Unused or expired solutions of Boc-Asp(OtBu)-ONp, as well as all reaction washings containing p-nitrophenol, must be collected in a labeled, sealed, and chemically resistant container. Never dispose of these solutions down the drain.
Sharps Waste	Puncture-Proof Sharps Container	Any needles or other sharps used in the handling of this compound should be disposed of in a designated sharps container.

Decontamination of Lab Equipment:

- Glassware and Non-porous Surfaces: Wash with a suitable organic solvent (e.g., acetone or ethanol) to remove organic residues, followed by a thorough wash with soap and water. All rinsates should be collected as hazardous waste.
- Contaminated Equipment: For equipment that cannot be easily washed, wipe down surfaces with a cloth dampened with a suitable solvent, followed by a wipe with a cloth dampened with soap and water. All wipes should be disposed of as solid hazardous waste.

Experimental Workflow Diagram

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Caption: Workflow for the safe handling and disposal of **Boc-Asp(OtBu)-ONp**.

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References

- 1. 4-Nitrophenyl activated esters are superior synthons for indirect radiofluorination of biomolecules - PMC [pmc.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
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